

Navigating the Safe Handling of Nitrilotriacetic Acid-d9: A Technical Guide

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Compound of Interest

Compound Name: Nitrilotriacetic acid-d9

Cat. No.: B1626827

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Nitrilotriacetic acid-d9** (NTA-d9). As a deuterated analog of Nitrilotriacetic acid, a known chelating agent, NTA-d9 is increasingly utilized in various research and development applications. A thorough understanding of its hazard profile and proper handling procedures is paramount to ensure laboratory safety and data integrity. This document summarizes key safety information, outlines necessary precautions, and provides visual workflows for safe handling and emergency response.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. Below is a summary of the key properties of **Nitrilotriacetic acid-d9**.

Property	Value	Source
Chemical Formula	C ₆ D ₉ NO ₆	[1]
Molecular Weight	200.19 g/mol	[2]
CAS Number	807630-34-8	[1][2]
Appearance	White crystalline powder	[3]
Melting Point	245 °C (decomposes)	[3][4]
Solubility	Slightly soluble in water. Insoluble in most organic solvents.	[3]

Section 2: Hazard Identification and Classification

Nitrilotriacetic acid-d9 is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Carcinogenicity	2	H351: Suspected of causing cancer

Source:[1][2]

Signal Word: Warning[1][5]

Section 3: Toxicological Information

The primary toxicological concerns associated with Nitrilotriacetic acid and its analogs are acute oral toxicity and potential carcinogenicity.

Toxicity Endpoint	Value	Species	Source
Acute Oral LD50	1100 mg/kg	Rat	[6]

Studies on the non-deuterated form, Nitrilotriacetic acid, have shown evidence of causing urinary tract tumors in experimental animals. It is classified as "Reasonably anticipated to be a human carcinogen" by the National Toxicology Program based on sufficient evidence from studies in experimental animals.

Section 4: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risk.

Engineering Controls

- Ventilation: Use in a well-ventilated area. If dusts are generated, use local exhaust ventilation. Showers and eyewash stations should be readily available.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Nitrilotriacetic acid-d9**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.[1] [5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
Body Protection	Lab coat.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator.[7]

Storage

- Store in a cool, dry, and well-ventilated place.[5]

- Keep container tightly closed.[\[5\]](#)
- Store locked up.[\[1\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[5\]](#)

Section 5: Emergency Procedures

A clear and practiced emergency plan is essential for responding to accidental exposures or spills.

First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting. [1] [7]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [1] [5]
Skin Contact	Wash off with soap and plenty of water. Take off contaminated clothing and wash it before reuse. [5] [7]
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician. [5] [7]

Accidental Release Measures

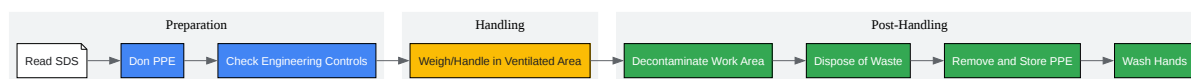
In the event of a spill, follow these steps:

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.

- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Clean-up:
 - Wear appropriate PPE.
 - Avoid dust formation.[5]
 - Sweep up and shovel the material.[5]
 - Place in a suitable, closed container for disposal.[5]

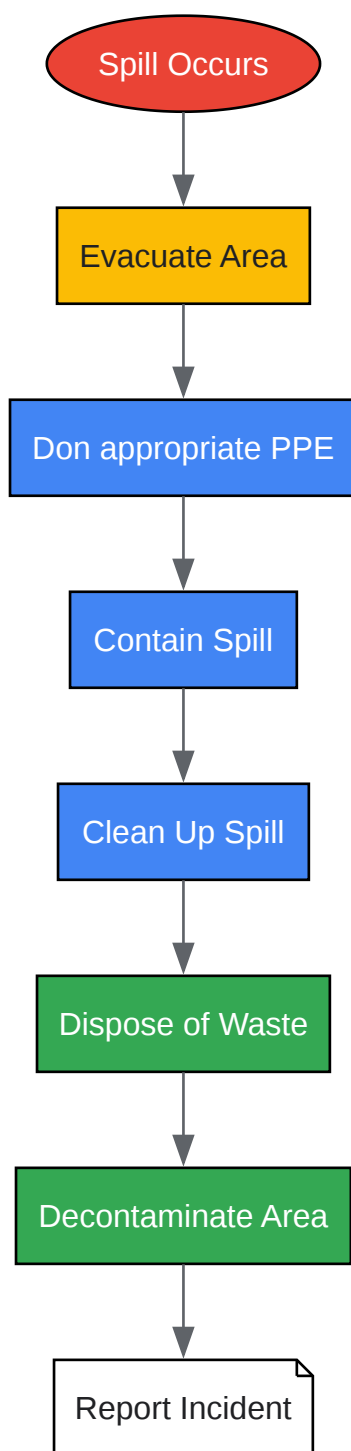
Section 6: Visual Safety Workflows

To further clarify the handling and emergency procedures, the following diagrams illustrate key workflows.



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Caption: Standard workflow for the safe handling of **Nitrilotriacetic acid-d9**.



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Caption: Step-by-step procedure for responding to a spill of **Nitrlotriacetic acid-d9**.

Section 7: Disposal Considerations

Waste material must be disposed of in accordance with local, state, and federal regulations. Do not mix with other waste. Leave chemicals in their original containers.

This guide is intended to provide a comprehensive overview of the safety considerations for **Nitrilotriacetic acid-d9**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols. Always prioritize safety in the laboratory.

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